

# Application Notes & Protocols: Quantitative Analysis of N-(Hydroxymethyl)nicotinamide using TLC-Densitometry

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## Compound of Interest

Compound Name: *N-(Hydroxymethyl)nicotinamide*

Cat. No.: *B1678751*

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## Introduction

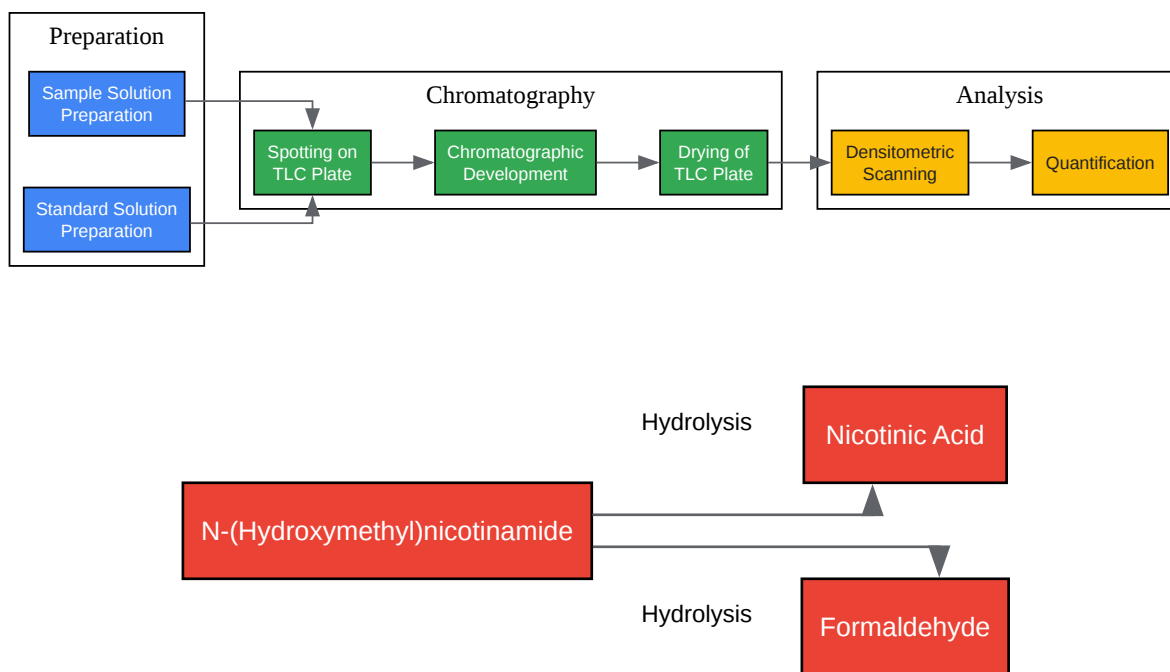
**N-(Hydroxymethyl)nicotinamide** is a derivative of nicotinic acid with notable pharmaceutical applications, including cholepoietic and cholagogic activities. Ensuring the quality and stability of pharmaceutical preparations containing this active ingredient is paramount. This document provides a detailed protocol for the quantitative analysis of **N-(Hydroxymethyl)nicotinamide** in pharmaceutical dosage forms, specifically tablets, using a validated Thin-Layer Chromatography (TLC)-densitometry method. This method is demonstrated to be precise, accurate, and suitable for routine quality control and stability studies.

## Principle

This analytical method is based on the separation of **N-(Hydroxymethyl)nicotinamide** from other components on a silica gel TLC plate followed by quantitative determination using densitometry. The compound is separated using a specific mobile phase, and its concentration is determined by measuring the absorbance of the resulting chromatographic spot at a defined wavelength. The method's validation is established in accordance with International Conference on Harmonisation (ICH) guidelines.

## Experimental Workflow

The overall experimental process for the quantitative analysis of **N-(Hydroxymethyl)nicotinamide** is outlined below.



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